

Protocol for Reconstitution and Laboratory Use of Lyophilized GHK-Cu

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GHK-Cu (**Copper Tripeptide**-1) is a naturally occurring copper complex of the tripeptide glycyl-L-histidyl-L-lysine.[1][2][3] Since its discovery in 1973, it has been identified as a key signaling molecule in tissue regeneration, wound healing, and skin repair.[1][4] Its pleiotropic effects are attributed to its ability to modulate gene expression, stimulate collagen and elastin synthesis, and exert anti-inflammatory and antioxidant effects.[2][5][6] Lyophilized GHK-Cu is a stable format for long-term storage, requiring proper reconstitution for use in laboratory settings. These application notes provide a detailed protocol for the reconstitution of lyophilized GHK-Cu and an overview of its mechanism of action for consideration in experimental design.

Quantitative Data Summary

The following table summarizes key quantitative parameters for the reconstitution and storage of GHK-Cu.



| Parameter | Recommended Value | Notes |
|----------------------------------|--|--|
| Reconstitution Solvent | Bacteriostatic Water (0.9% benzyl alcohol) or Sterile Water | Bacteriostatic water is preferred for multi-use vials to prevent microbial contamination.[5] |
| Reconstitution Concentration | 1 - 10 mg/mL | A common starting concentration is 1-2 mg/mL for ease of dosing.[5] Higher concentrations up to 16.7 mg/mL have also been reported.[7] |
| Lyophilized Powder Storage | -20°C (Freezer) | For long-term stability (months to over a year).[7][8] |
| Reconstituted Solution Storage | 2 - 8°C (Refrigerator) | Must be refrigerated immediately after reconstitution.[5][7] |
| Reconstituted Solution Stability | Up to 30 days | Use within 30 days of reconstitution for optimal potency.[5][7] |
| Handling Precautions | Do not shake vigorously. Avoid repeated freeze-thaw cycles. Protect from light.[5][7] | Vigorous shaking can denature the peptide.[5] |
| Typical In Vitro Concentration | 1 nM - 1 μM | Effective concentrations for stimulating cellular responses. [9] |
| Typical In Vivo Daily Dose | 1 - 2 mg | For subcutaneous injections in research models.[7][10] |

Experimental Protocol: Reconstitution of Lyophilized GHK-Cu



This protocol details the steps for reconstituting lyophilized GHK-Cu for use in cell culture, animal studies, or other laboratory applications.

Materials

- Vial of lyophilized GHK-Cu
- Bacteriostatic water for injection (containing 0.9% benzyl alcohol) or sterile water for injection
- Sterile syringes (e.g., 3 mL or 5 mL) and needles (e.g., 21G or smaller)
- Alcohol swabs (70% isopropyl alcohol)
- Sterile, amber microcentrifuge tubes or vials for aliquoting (optional)
- Personal Protective Equipment (PPE): laboratory coat, gloves, and safety glasses

Procedure

- · Preparation:
 - Before reconstitution, allow the vial of lyophilized GHK-Cu to equilibrate to room temperature for 15-20 minutes.[5] This prevents condensation from forming inside the vial upon opening.
 - Wipe the rubber stopper of the GHK-Cu vial and the bacteriostatic water vial with an alcohol swab and allow to air dry.[5]
- Solvent Addition:
 - Using a sterile syringe, draw up the calculated volume of bacteriostatic water. The volume will depend on the amount of GHK-Cu in the vial and the desired final concentration (see table above).
 - Slowly inject the bacteriostatic water into the GHK-Cu vial, directing the stream against the inner wall of the vial to avoid foaming.[5][7] Do not squirt the solvent directly onto the lyophilized powder.[5]



· Dissolution:

- Gently swirl the vial in a circular motion until the powder is completely dissolved.[5] Do not shake vigorously, as this can cause the peptide to degrade.[5]
- The reconstituted solution should be a clear, blue liquid.[11]
- Storage and Handling:
 - Once reconstituted, the GHK-Cu solution should be immediately stored in a refrigerator at 2-8°C.[5][7]
 - Protect the solution from direct light by storing it in the original box or an amber vial.[5][7]
 - For long-term storage and to avoid repeated freeze-thaw cycles, it is recommended to aliquot the reconstituted solution into smaller, single-use sterile tubes.
 - Label all vials with the peptide name, concentration, and date of reconstitution.

Mechanism of Action & Signaling Pathways

GHK-Cu exerts its biological effects through a multi-faceted mechanism of action, primarily centered on tissue repair and regeneration. It acts as a signaling molecule that delivers copper to cells, activating a cascade of downstream events.[6][8]

Key signaling pathways and cellular responses influenced by GHK-Cu include:

- Collagen and Elastin Synthesis: GHK-Cu stimulates fibroblasts to increase the production of collagen and elastin, essential components of the extracellular matrix (ECM).[7][8][12] This leads to improved skin firmness and elasticity.
- Wound Healing Cascade: Upon tissue injury, GHK-Cu is naturally released and attracts immune cells, such as macrophages and mast cells, to the site.[4][5] It also promotes angiogenesis (the formation of new blood vessels) and modulates the activity of matrix metalloproteinases (MMPs) to remodel the ECM.[4][6][12]
- Gene Expression Modulation: GHK-Cu has been shown to upregulate and downregulate a large number of human genes, effectively resetting gene expression to a healthier state.[5]



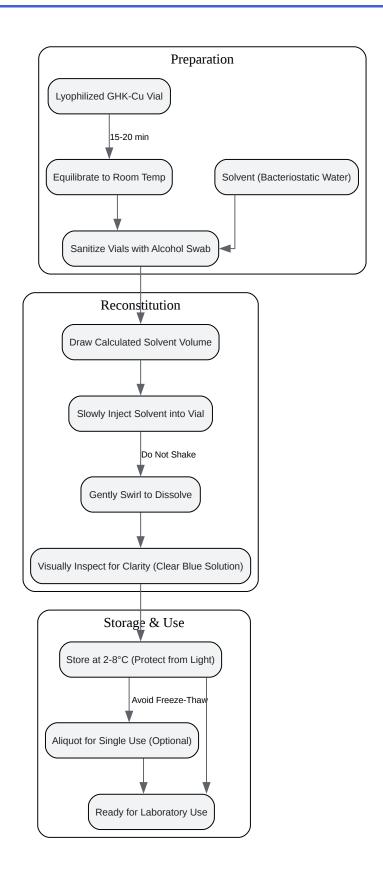




This includes genes involved in antioxidant defense, anti-inflammatory responses, and DNA repair.[6]

 Anti-Inflammatory and Antioxidant Effects: GHK-Cu reduces inflammation by lowering the levels of pro-inflammatory cytokines like TGF-β and TNF-alpha.[1] It also possesses antioxidant properties by scavenging free radicals and protecting cells from oxidative damage.[5][6]

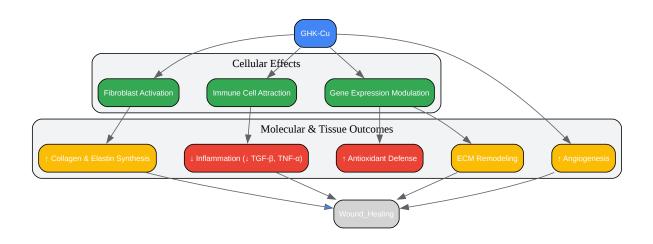




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Caption: Workflow for the reconstitution of lyophilized GHK-Cu.





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Caption: Simplified signaling pathways of GHK-Cu in tissue regeneration.

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